

Known Pharmacokinetic Parameters of Amprolium

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Compound Focus: Amprolium

CAS No.: 121-25-5

Cat. No.: S518811

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The table below consolidates the key available data on what is known about **amprolium's** movement and elimination in animals.

Parameter	Details	Source Organism / Context
Elimination Route	Primarily via the kidneys [1]	General veterinary use
Elimination Rate	Rapid (within hours) [1]	General veterinary use
Tissue Residue Data	Classified as an "Allowed substance" in poultry, indicating established safety thresholds for consumption [2].	EU Regulation / Poultry

A significant challenge in studying **amprolium's** distribution is the lack of a simple, direct analytical method. The drug must first be derivatized to form a measurable complex.

Experimental Protocol for Determination

The following protocol, adapted from a recent study, details how to prepare and analyze samples for **amprolium** content in complex matrices like wastewater, which can be analogous to biological fluids [3].

1. Sample Preparation and Derivatization

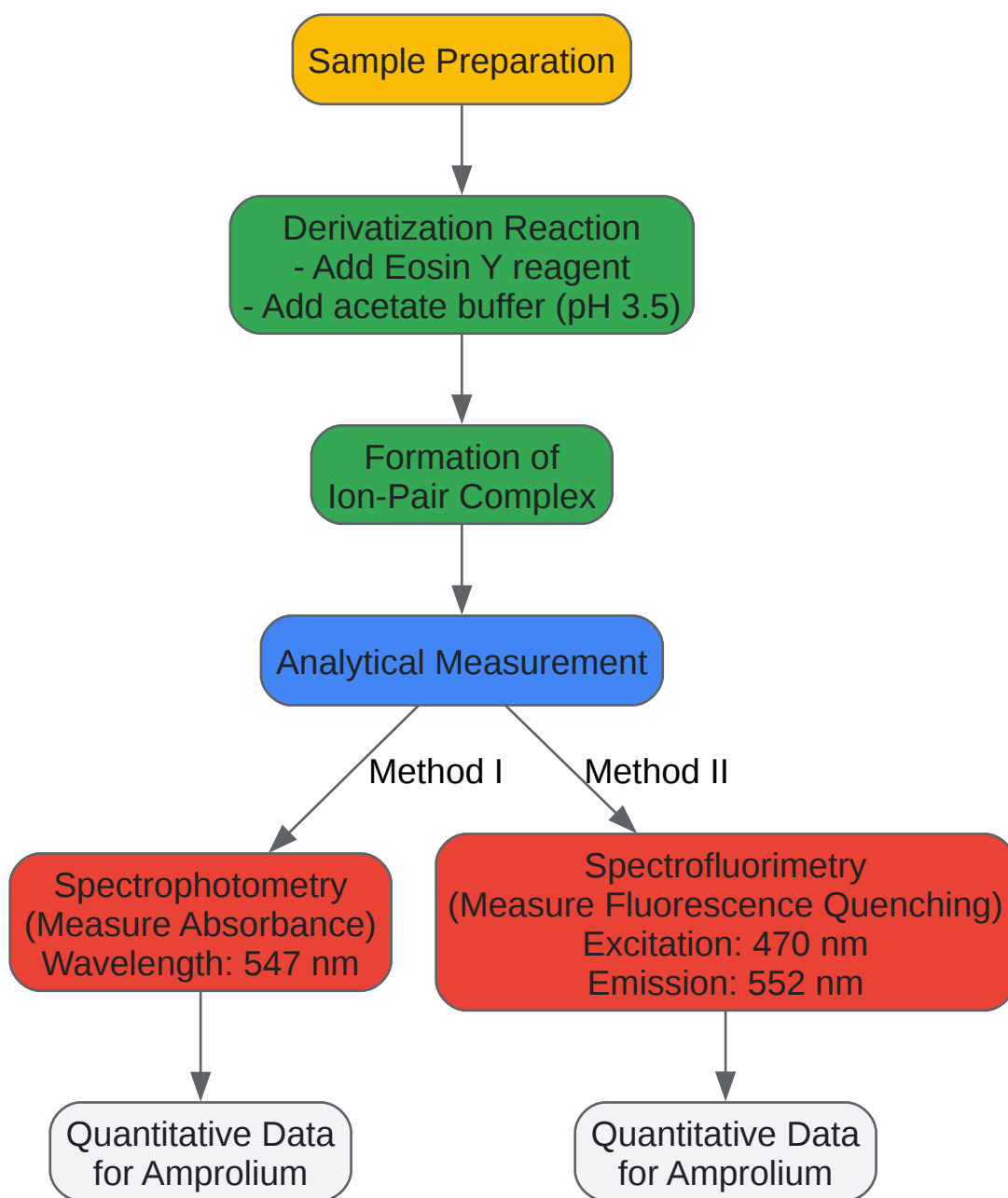
- **Preparation of Standard Solution:** Dissolve pure **amprolium** in deionized water to create a stock solution of 1.0 mg/mL. Perform serial dilutions to create working standards [3].
- **Derivatization Reaction:**
 - Transfer appropriate volumes of the standard solution into 10 mL volumetric flasks [3].
 - Add **Eosin Y reagent** (5×10^{-3} M) to the solution [3].
 - Add a suitable volume of **2 M acetate buffer** to maintain an acidic pH (optimal pH is 3.5 for spectrophotometric method) [3].
 - Dilute the mixture to the mark with deionized water [3].
- **Reaction Principle:** In an acidic medium, **amprolium** (which contains a tertiary amino group) reacts with Eosin Y to form an orange-red **ion-pair complex** [3]. This complex can then be measured.

2. Analytical Measurement Techniques You can measure the resulting complex using two primary methods [3]:

Method	Measurement Technique	Key Parameter
Spectrophotometric (Method I)	Measure absorbance of the ion-pair complex.	Wavelength: 547 nm [3].

| **Spectrofluorimetric (Method II)** | Measure the quenching of Eosin Y's fluorescence by the complex. | **Excitation (λ_{ex}):** 470 nm **Emission (λ_{em}):** 552 nm [3]. |

This experimental workflow can be visualized as follows:



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Research Gaps and Future Directions

The current lack of detailed tissue distribution data presents a clear opportunity for further research. A comprehensive study would involve:

- **Experimental Design:** Administering a defined dose of **amprolium** to laboratory animals.

- **Sample Collection:** Collecting blood plasma and tissue samples (e.g., liver, kidney, muscle, intestinal mucosa) at multiple time points.
- **Sample Analysis:** Applying the analytical protocols described above to determine **amprolium** concentration in each sample.
- **Data Analysis:** Using the concentration data to calculate standard pharmacokinetic parameters for each tissue, such as the area under the curve (AUC), maximum concentration (Cmax), time to Cmax (Tmax), and elimination half-life.

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References

1. Amprolium - an overview [sciencedirect.com]
2. Amprolium hydrochloride - AERU - University of Hertfordshire [sitem.herts.ac.uk]
3. Two analytical approaches for determination of amprolium ... [nature.com]

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